

Essential Safety and Operational Guide for Handling TH-Z827

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Compound of Interest

Compound Name: TH-Z827

Cat. No.: B13838969

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This document provides immediate safety, handling, and disposal information for **TH-Z827**, a mutant-selective KRAS(G12D) inhibitor.^{[1][2]} Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental protocols.

Hazard Identification and Classification

According to the manufacturer's Safety Data Sheet (SDS), **TH-Z827** is not classified as a hazardous substance or mixture.^[3] However, standard laboratory chemical handling precautions should always be observed.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when working with **TH-Z827** to minimize exposure risk.^[3]

PPE Category	Recommended Equipment	Key Specifications
Eye Protection	Safety goggles with side-shields	Provides protection against splashes and airborne particles.
Hand Protection	Protective gloves	Chemically resistant gloves suitable for handling laboratory chemicals.
Skin and Body Protection	Impervious clothing	A standard lab coat or other protective garments to prevent skin contact.
Respiratory Protection	Suitable respirator	Recommended when adequate ventilation is unavailable or if there is a risk of dust or aerosol formation.

Safe Handling and Storage Protocols

Proper handling and storage are critical for both safety and maintaining the compound's stability.

Handling:

- Avoid direct contact with skin and eyes.[\[3\]](#)
- Prevent the inhalation of dust or aerosols by working in a well-ventilated area, such as a chemical fume hood.[\[3\]](#)
- Minimize the formation of dust and aerosols during handling.[\[3\]](#)

Storage: The stability of **TH-Z827** is dependent on its form and storage temperature.

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
Powder	4°C	2 years
In solvent	-80°C	6 months
In solvent	-20°C	1 month

Keep the container tightly sealed in a cool, well-ventilated location, shielded from direct sunlight and sources of ignition.[3] For shipping purposes, storage at room temperature is permissible for up to two weeks.[3]

Emergency and First Aid Procedures

In the event of accidental exposure, follow these first aid measures immediately.[3]

Exposure Route	First Aid Instructions
Eye Contact	Immediately flush the eyes with copious amounts of water, ensuring to lift the eyelids. If contact lenses are present, remove them. Seek prompt medical attention.[3]
Skin Contact	Thoroughly rinse the affected skin with water. Contaminated clothing and shoes should be removed. Consult a physician.[3]
Inhalation	Move the individual to an area with fresh air. If breathing is labored, administer cardiopulmonary resuscitation (CPR), but avoid mouth-to-mouth resuscitation.[3]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Call a physician for guidance.[3]

Disposal Plan

To prevent environmental contamination, **TH-Z827** should not be disposed of in drains or allowed to enter water sources or the soil.[3] All waste material should be disposed of in accordance with institutional, local, state, and federal regulations for chemical waste.

Experimental Protocol: SOS-Catalyzed Nucleotide Exchange Assay

This protocol outlines a method to measure the inhibitory activity of **TH-Z827** on KRAS(G12D)-mediated nucleotide exchange.

Objective: To determine the IC₅₀ of **TH-Z827** on the inhibition of SOS-catalyzed nucleotide exchange on KRAS(G12D).

Materials:

- **TH-Z827**
- Recombinant human KRAS(G12D) protein
- Recombinant human SOS1 protein
- Fluorescently labeled GDP analog (e.g., mant-GDP)
- Non-fluorescent GTP
- Assay Buffer (e.g., 20 mM HEPES, 150 mM NaCl, 5 mM MgCl₂, pH 7.4)
- Black, low-volume 384-well assay plates
- Fluorescence plate reader

Methodology:

- **Protein Loading:** Incubate KRAS(G12D) protein with a molar excess of mant-GDP to allow for the formation of the fluorescent KRAS(G12D)-mant-GDP complex.
- **Compound Preparation:** Prepare a serial dilution of **TH-Z827** in DMSO, followed by a further dilution in the assay buffer to the desired final concentrations.

- Assay Reaction:
 - In the 384-well plate, add the KRAS(G12D)-mant-GDP complex.
 - Add the diluted **TH-Z827** or DMSO (as a vehicle control) to the wells and incubate.
 - Initiate the nucleotide exchange reaction by adding a mixture of SOS1 and a high concentration of unlabeled GTP.
- Data Measurement: Monitor the decrease in fluorescence over time as the fluorescent mant-GDP is displaced by the non-fluorescent GTP. Measurements should be taken at appropriate excitation and emission wavelengths for mant-GDP (e.g., 360 nm excitation, 440 nm emission).
- Data Analysis: Calculate the initial rate of nucleotide exchange for each concentration of **TH-Z827**. Plot the rate of reaction against the log of the inhibitor concentration and fit the data to a suitable dose-response model to determine the IC50 value.

Diagrams

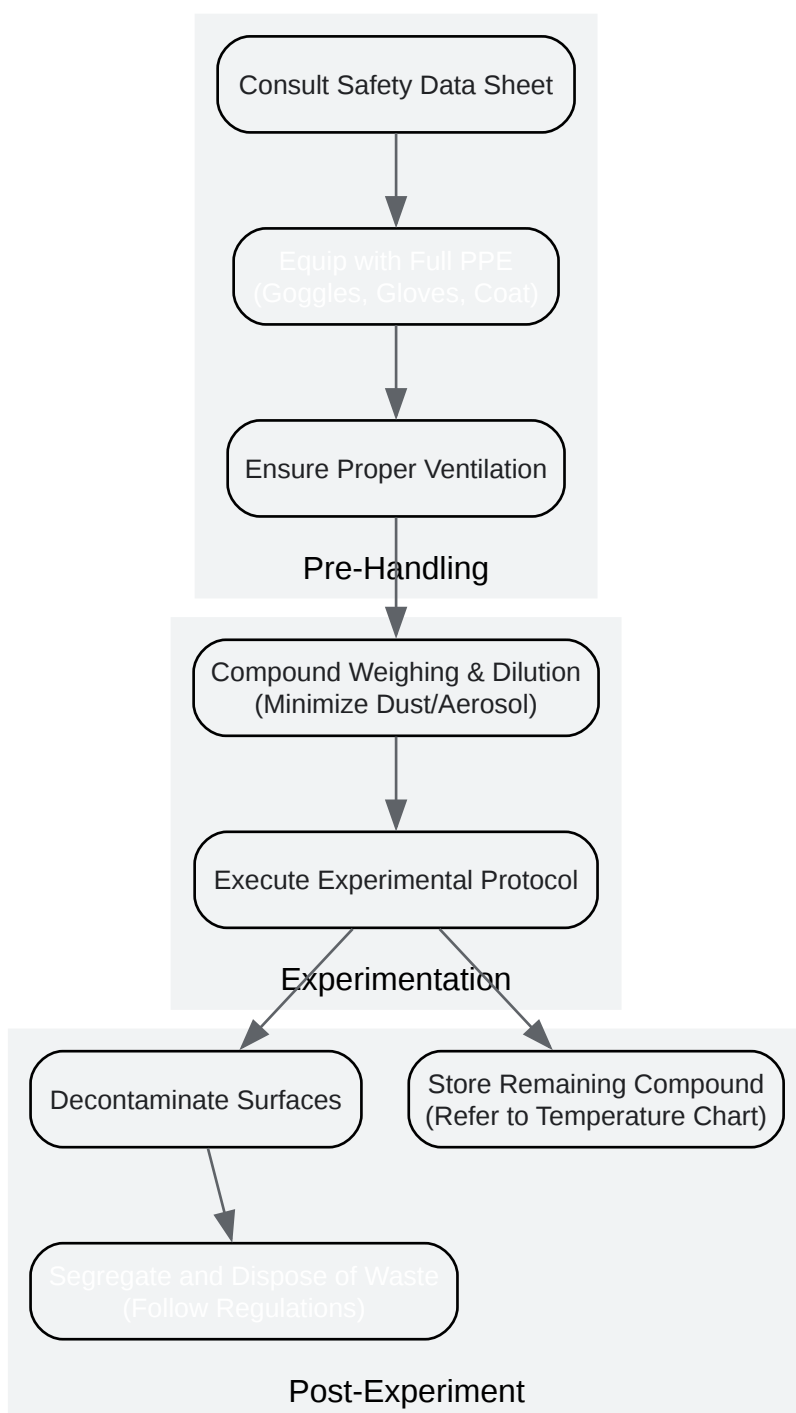


Figure 1: TH-Z827 Handling and Disposal Workflow

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Caption: Workflow for safe handling of **TH-Z827**.

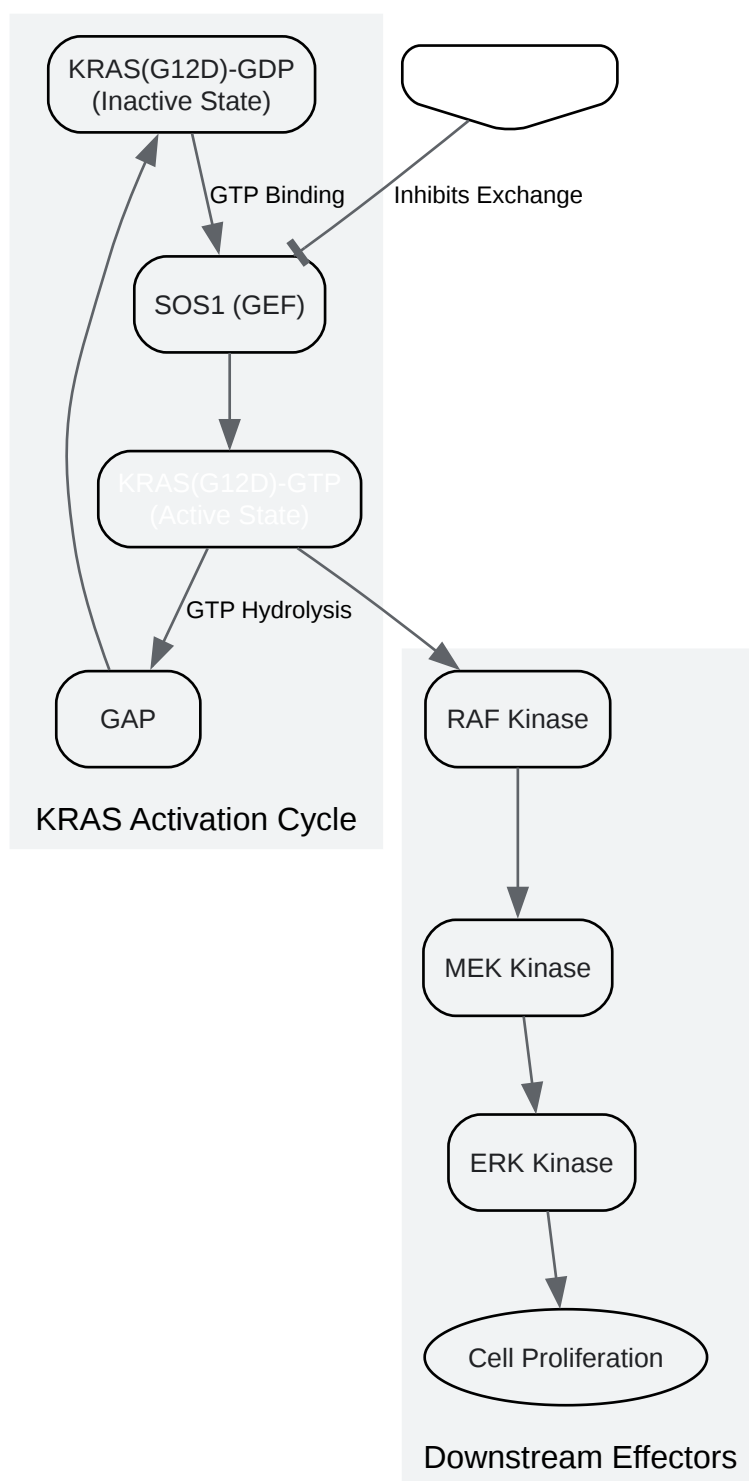


Figure 2: KRAS(G12D) Signaling and TH-Z827 Inhibition

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Caption: **TH-Z827** inhibits KRAS(G12D) signaling.

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